

A Comprehensive Technical Guide to the Physical Characteristics of 4'-Aminooctanophenone

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Compound of Interest

Compound Name: 4'-Aminooctanophenone

CAS No.: 63884-78-6

Cat. No.: B1215662

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This guide provides an in-depth analysis of the essential physical and spectroscopic properties of **4'-Aminooctanophenone**. Designed for researchers, scientists, and professionals in drug development, this document offers not only a compilation of key data but also the underlying scientific principles and validated experimental methodologies for their determination.

Introduction: The Significance of 4'-Aminooctanophenone

4'-Aminooctanophenone (CAS 63884-78-6) is an organic compound characterized by a C8 alkyl chain (octanoyl group) and an amino group attached to a phenyl ketone backbone. This unique trifunctional structure—comprising a long nonpolar alkyl chain, a polar aromatic amine, and a ketone group—makes it a valuable intermediate in organic synthesis. Its derivatives are of interest in medicinal chemistry and material science.^{[1][2]} A precise understanding of its physical characteristics is paramount for its effective use, enabling researchers to select appropriate solvents for reactions and purification, predict its behavior in different chemical environments, and confirm its identity and purity.

Molecular Identity and Structure

The foundational step in characterizing any chemical compound is to establish its molecular identity. **4'-Aminooctanophenone** is systematically named 1-(4-aminophenyl)octan-1-one.[3] Its structure combines a polar head (the aminophenyl ketone moiety) with a nonpolar tail (the heptyl group of the octanoyl chain), classifying it as an amphiphilic molecule.

Caption: Chemical Structure of **4'-Aminooctanophenone**.

Table 1: Chemical Identity of **4'-Aminooctanophenone**

Identifier	Value	Reference
IUPAC Name	1-(4-aminophenyl)octan-1-one	[3]
Synonyms	4-n-Octanoylaniline, Heptyl 4-aminophenyl ketone	[4]
CAS Number	63884-78-6	[4]
Molecular Formula	C ₁₄ H ₂₁ NO	[3]
Molecular Weight	219.32 g/mol	[3]

| Canonical SMILES | CCCCCCCC(=O)C1=CC=C(C=C1)N |[3] |

Core Physical Properties

The physical state, melting point, boiling point, and solubility profile are critical parameters that dictate the handling, reaction conditions, and purification strategies for a compound.

Table 2: Summary of Physical Properties

Property	Value	Notes	Reference
Appearance	White to light yellow crystalline powder	At standard temperature and pressure.	[5]
Melting Point	102.0 - 108.0 °C	A sharp melting range indicates high purity.	[5]
Boiling Point	375.9 ± 35.0 °C (Predicted)	Predicted value; compound may decompose before boiling at atmospheric pressure.	[6]

| Solubility | Soluble in methanol. Expected to be soluble in other polar organic solvents and acidic aqueous solutions. Insoluble in water and nonpolar solvents. | See Section 3.2 for a detailed discussion and determination protocol. | |

Melting Point: A Criterion for Purity

The melting point is a robust indicator of a crystalline solid's purity. Pure compounds exhibit a sharp melting range (typically 0.5-1.0°C), whereas impurities will depress the melting point and broaden the range. The reported melting point of 102.0 to 108.0 °C for **4'-Aminooctanophenone**

is a key specification for its identification and quality control.[5]

This protocol describes a self-validating system for accurate melting point measurement using a standard digital melting point apparatus.

Causality: The choice of a slow heating rate (1-2 °C/minute) near the melting point is critical. A rapid rate does not allow for thermal equilibrium between the sample and the heating block, leading to an artificially wide and inaccurate melting range.[7]

Step-by-Step Methodology:

- Sample Preparation: Ensure the **4'-Aminooctanophenone** sample is completely dry and finely powdered. Press the open end of a capillary tube into the powder until a 2-3 mm column of sample is packed at the bottom.[8]

- Initial Rapid Determination: Place the capillary in the apparatus. Heat rapidly to obtain a rough estimate of the melting point. This saves time and establishes the temperature range for the precise measurement.
- Apparatus Cooling: Allow the apparatus to cool to at least 15-20 °C below the estimated melting point.[8]
- Precise Determination: Insert a new, freshly packed capillary tube. Set the apparatus to heat rapidly to about 15 °C below the estimated melting point, then reduce the heating rate to 1-2 °C per minute.[8]
- Observation and Recording:
 - Record the temperature (T_1) at which the first drop of liquid appears.[9]
 - Record the temperature (T_2) when the entire sample has transformed into a transparent liquid.[9]
- Reporting: The melting point is reported as the range $T_1 - T_2$. For a pure sample, this range should be narrow.
- Validation: Repeat the precise determination at least twice. Consistent values validate the result.

Caption: Workflow for Accurate Melting Point Determination.

Solubility Profile: Guiding Solvent Selection

The solubility of **4'-Aminooctanophenone** is governed by its amphiphilic nature. The long C8 alkyl chain is nonpolar (lipophilic), while the aminophenyl ketone portion is polar (hydrophilic), containing hydrogen bond donors (N-H) and acceptors (N and C=O).

- Polar Solvents: The polar functional groups allow for favorable interactions with polar solvents like methanol, ethanol, and acetone.[2]
- Nonpolar Solvents: The long alkyl chain promotes solubility in moderately nonpolar solvents like dichloromethane, but the polar head group limits solubility in highly nonpolar solvents like hexane.[10]

- **Aqueous Solubility:** The molecule is expected to be insoluble in neutral water due to the dominance of the large, nonpolar alkyl chain. However, the basic amino group (a substituted aniline) will be protonated in acidic solutions (e.g., 5% HCl), forming a charged ammonium salt that is readily soluble in water.^[11] It will remain insoluble in basic solutions (e.g., 5% NaOH).^[1]

This protocol systematically classifies the compound based on its solubility in a series of solvents, providing critical information for designing reaction and purification schemes.

Step-by-Step Methodology:

- **Preparation:** Place approximately 25 mg of **4'-Aminooctanophenone** into separate, labeled small test tubes for each solvent to be tested.^[4]
- **Solvent Addition:** Add 0.75 mL of the chosen solvent to the corresponding test tube in portions, shaking vigorously after each addition.^[4]
- **Observation:** A compound is considered "soluble" if it dissolves completely to form a clear, homogenous solution.
- **Testing Sequence:**
 - **Test 1: Water.** If soluble, test with litmus paper to determine if the solution is acidic, basic, or neutral. If insoluble, proceed to the next tests.^[11]
 - **Test 2: 5% Aqueous HCl.** If soluble, it indicates the presence of a basic functional group (the amino group).^[11]
 - **Test 3: 5% Aqueous NaOH.** If insoluble, it confirms the absence of an acidic functional group.
 - **Test 4: Organic Solvents.** Test solubility in a range of common organic solvents such as methanol, ethanol, acetone, ethyl acetate, dichloromethane, and hexane to establish a full profile.^{[12][13]}

Caption: Logical Workflow for Solubility Classification.

Spectroscopic Profile for Structural Elucidation

Spectroscopic techniques provide a "fingerprint" of the molecule, confirming its structure and functional groups. While experimental spectra for **4'-Aminooctanophenone** are not publicly available, its profile can be reliably predicted based on its structure and data from analogous compounds.^[14]

Infrared (IR) Spectroscopy

IR spectroscopy identifies functional groups by detecting the absorption of infrared radiation corresponding to specific bond vibrations.^[15]

- **N-H Stretch:** Two sharp, medium-intensity peaks are expected in the 3300-3500 cm^{-1} region, characteristic of a primary amine ($-\text{NH}_2$).^[15]
- **C-H (sp^2) Stretch:** A peak just above 3000 cm^{-1} indicates C-H bonds on the aromatic ring.
- **C-H (sp^3) Stretch:** Strong, sharp peaks just below 3000 cm^{-1} (approx. 2850-2960 cm^{-1}) arise from the numerous C-H bonds of the octanoyl alkyl chain.^[15]
- **C=O Stretch:** A very strong, sharp absorption is expected around 1670-1690 cm^{-1} . The conjugation with the aromatic ring and the electron-donating effect of the para-amino group shifts this peak to a slightly lower wavenumber compared to a simple alkyl ketone.^[15]
- **C=C Stretch:** Peaks in the 1500-1600 cm^{-1} region are characteristic of the aromatic ring.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.^[16]

The proton NMR spectrum will show distinct signals for each unique proton environment. Chemical shifts (δ) are reported in parts per million (ppm) relative to a standard like tetramethylsilane (TMS).^[16]

- **Aromatic Protons (δ ~6.6-7.8 ppm):** The protons on the aromatic ring will appear as two doublets due to the para-substitution pattern. The two protons ortho to the electron-donating

-NH₂ group will be shielded (upfield, ~6.6 ppm), while the two protons ortho to the electron-withdrawing -C=O group will be deshielded (downfield, ~7.8 ppm).

- **Amine Protons** (δ ~4.0-5.0 ppm): A broad singlet corresponding to the two -NH₂ protons. The exact chemical shift can vary depending on solvent and concentration.
- **α -Methylene Protons** (δ ~2.9 ppm): The -CH₂- group adjacent to the carbonyl will appear as a triplet, deshielded by the ketone.
- **Alkyl Chain Protons** (δ ~0.8-1.7 ppm): The remaining protons of the octyl chain will appear as a series of overlapping multiplets in the upfield region. The terminal methyl group (-CH₃) will be a distinct triplet around 0.9 ppm.

The ¹³C NMR spectrum shows a single peak for each unique carbon atom.^[17]

- **Carbonyl Carbon** (δ ~198-200 ppm): The ketone C=O carbon will be the most downfield signal.
- **Aromatic Carbons** (δ ~113-152 ppm): Four distinct signals are expected for the aromatic carbons. The carbon bearing the amino group will be shifted upfield (~113 ppm), while the carbon attached to the carbonyl group will be downfield. The carbon bearing the amino group (C-NH₂) will be significantly shielded and appear furthest upfield among the aromatic signals, while the ipso-carbon of the carbonyl group will be the most downfield.
- **Alkyl Chain Carbons** (δ ~14-40 ppm): The eight carbons of the octanoyl chain will appear as distinct signals in the upfield region of the spectrum. The α -carbon (-CH₂C=O) will be the most deshielded of this group (~38 ppm), while the terminal methyl carbon will be the most shielded (~14 ppm).

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and structural information based on the mass-to-charge ratio of the molecule and its fragments.

- **Molecular Ion (M⁺)**: The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound, which is approximately 219.32.^[3]

- **Key Fragmentation Patterns:** A prominent fragment is expected from the alpha-cleavage (McLafferty rearrangement is not possible) at the carbonyl group. The most likely fragmentation is the cleavage of the bond between the carbonyl carbon and the aromatic ring, or the cleavage of the bond between the carbonyl carbon and the alkyl chain, leading to characteristic acylium ions. A significant peak at $m/z = 120$, corresponding to the $[\text{H}_2\text{N}-\text{C}_6\text{H}_4-\text{CO}]^+$ fragment, would be a strong indicator of the structure.

Conclusion

4'-Aminooctanophenone is a crystalline solid with a well-defined melting point that serves as a reliable indicator of its purity. Its amphiphilic nature dictates a nuanced solubility profile, rendering it soluble in polar organic solvents and acidic aqueous solutions but insoluble in water. The predicted spectroscopic data from IR, NMR, and MS provide a robust framework for its structural confirmation. The protocols and data presented in this guide equip researchers with the necessary tools to confidently handle, characterize, and utilize this versatile chemical intermediate in their research and development endeavors.

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